

Cross-Validation of Analytical Methods for 1-Propyl-1H-indazol-4-amine

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Compound of Interest

Compound Name: 1-Propyl-1H-indazol-4-amine

Cat. No.: B13234264

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Executive Summary: The Analytical Challenge

1-Propyl-1H-indazol-4-amine (CAS: 2227202-77-7) is a critical heterocyclic intermediate, often serving as a scaffold for kinase inhibitors (e.g., modifications of the Linifanib or Entrectinib pharmacophores). Its structural integrity—specifically the regiochemistry of the propyl group at the N1 position versus the N2 position—is a primary quality attribute that dictates downstream synthetic success.

This guide provides a rigorous cross-validation framework comparing HPLC-DAD (High-Performance Liquid Chromatography with Diode Array Detection), LC-MS/MS (Liquid Chromatography with Tandem Mass Spectrometry), and 1H-NMR (Proton Nuclear Magnetic Resonance). While HPLC serves as the workhorse for purity, this guide demonstrates why it must be cross-validated against NMR for structural certainty and LC-MS for trace genotoxic impurity analysis.

Methodology Landscape & Comparative Analysis

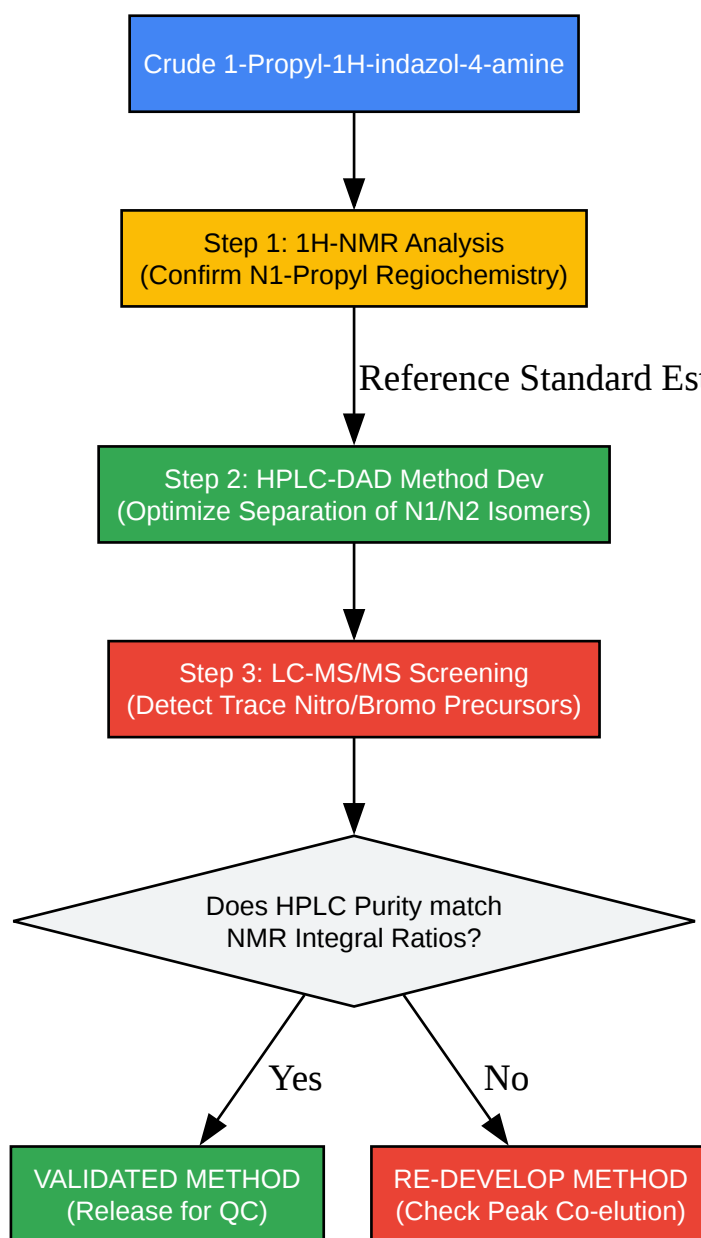
The analysis of indazole amines presents unique challenges: basicity-induced peak tailing, UV-active isomers with similar retention times, and the potential for genotoxicity associated with primary aromatic amines.

Table 1: Comparative Performance Matrix

Feature	Method A: HPLC-DAD	Method B: LC-MS/MS	Method C: 1H-NMR
Primary Utility	Routine Purity & Assay (>98%)	Trace Impurity & Genotoxin Screening	Structural Confirmation (Regioisomerism)
Specificity	High (Chromatographic resolution)	Very High (Mass + Fragmentation)	Absolute (Chemical Environment)
Sensitivity (LOD)	~0.05% (0.5 µg/mL)	< 1 ppm (ng/mL range)	Low (~1-5% impurity detection)
Linearity ()	> 0.999	> 0.995	N/A (Qualitative/qNMR)
Throughput	High (15-20 min/run)	High (5-10 min/run)	Low (Sample prep intensive)
Critical Limitation	Cannot definitively prove N1 vs. N2 alkylation without standards. [1] [2] [3]	Matrix effects; ESI saturation.	Low sensitivity for trace impurities.

Cross-Validation Workflow

The following diagram illustrates the decision matrix for validating the analytical control strategy.



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Caption: Logical workflow for cross-validating analytical methods, prioritizing structural confirmation via NMR before quantitative validation via HPLC.

Detailed Experimental Protocols

Method A: HPLC-DAD (Purity & Assay)

Rationale: The indazole ring provides a strong UV chromophore. A high pH buffer is selected to suppress the protonation of the 4-amino group (

), improving peak shape.

- Instrument: Agilent 1260 Infinity II or equivalent.
- Column: XBridge C18 (4.6 x 150 mm, 3.5 μ m) or equivalent high-pH stable column.
- Mobile Phase:
 - Solvent A: 10 mM Ammonium Bicarbonate (pH 10.0).
 - Solvent B: Acetonitrile.[\[4\]](#)
- Gradient:
 - 0-2 min: 5% B (Isocratic hold)
 - 2-15 min: 5%
95% B (Linear gradient)
 - 15-20 min: 95% B (Wash)
- Flow Rate: 1.0 mL/min.[\[4\]](#)
- Detection: UV at 254 nm (primary) and 220 nm (secondary).
- Column Temp: 40°C.
- Self-Validation Check: The N1-propyl isomer typically elutes after the N2-propyl isomer on C18 columns due to higher lipophilicity. Resolution (
) between isomers must be
.

Method B: LC-MS/MS (Trace Impurity Analysis)

Rationale: Essential for detecting unreacted starting materials (e.g., 4-nitro-1-propyl-1H-indazole) which may not be UV active or are present at trace levels.

- Instrument: Waters Xevo TQ-S or Sciex Triple Quad.
- Ionization: ESI Positive Mode.
- MRM Transitions (Predicted):
 - Precursor: 176.1
 - Quantifier: 176.1
 - 133.1 (Loss of propyl group,
)
 - Qualifier: 176.1
 - 106.0 (Loss of
from indazole core)
- Mobile Phase: 0.1% Formic Acid in Water (A) / 0.1% Formic Acid in Methanol (B).
- Self-Validation Check: Signal-to-Noise ratio (S/N) for the 1 ppm standard must be

.

Method C: ¹H-NMR (Structural Referee)

Rationale: HPLC cannot distinguish regioisomers without a reference standard. NMR distinguishes the N1 vs. N2 alkylation based on the chemical shift of the propyl

-methylene protons and the coupling patterns of the aromatic ring.

- Solvent: DMSO-
- .
- Key Diagnostic Signals:
 - N1-Propyl (Target): Triplet for

typically appears at

ppm.

- N2-Propyl (Impurity): Triplet for

typically appears downfield at

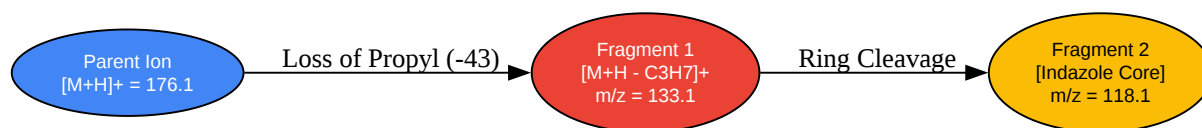
ppm due to the adjacent

nitrogen environment.

- Aromatic Region: 4-Amino substitution creates a distinct splitting pattern (doublet-doublet-doublet) for the benzene ring protons.

Technical Deep Dive: Fragmentation & Signaling

Understanding the mass spectral behavior is crucial for validating the LC-MS method.



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Caption: Predicted ESI+ fragmentation pathway for **1-Propyl-1H-indazol-4-amine** used for MRM transition selection.

References

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